

Stability of T-1095 in DMSO at different storage temperatures

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Compound of Interest

Compound Name: T-1095

Cat. No.: B1682860

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Technical Support Center: Stability of T-1095 in DMSO

This guide provides frequently asked questions and troubleshooting advice regarding the stability of the compound **T-1095** when stored in Dimethyl Sulfoxide (DMSO). While specific stability data for **T-1095** is not publicly available, this document outlines best practices and standardized protocols for researchers to assess its stability under various storage conditions.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for a new compound like **T-1095** in DMSO?

A1: For a compound with unknown stability, it is recommended to prepare a high-concentration stock solution (e.g., 10 mM) in anhydrous DMSO.^[1] Aliquots of this stock solution should be stored under different temperature conditions to determine the optimal long-term storage strategy. Commonly evaluated temperatures are room temperature, 4°C, and -20°C.^[1] To minimize degradation, it is crucial to protect the samples from light and moisture.^[2]

Q2: How stable are compounds, in general, when stored in DMSO at different temperatures?

A2: The stability of compounds in DMSO can vary significantly depending on the compound's intrinsic properties, the presence of water, and storage conditions.^{[3][4]} However, general studies on large compound libraries provide some guidance.

Summary of General Compound Stability in DMSO

Storage Temperature	Duration	Observation
Room Temperature	3 Months	92% of compounds remained stable.[5]
Room Temperature	6 Months	83% of compounds remained stable.[5]
Room Temperature	1 Year	52% of compounds remained stable.[5]
4°C	2 Years	In a DMSO/water (90/10) mixture, 85% of compounds were found to be stable.[6]

| -20°C | 20 Years | Over 85% of compounds in a screening collection were still suitable for use.
[3] |

Q3: What factors can negatively impact the stability of **T-1095** in DMSO?

A3: Several factors can contribute to the degradation of a compound in DMSO:

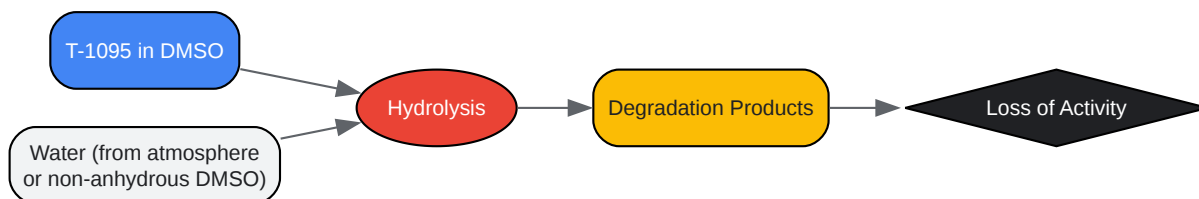
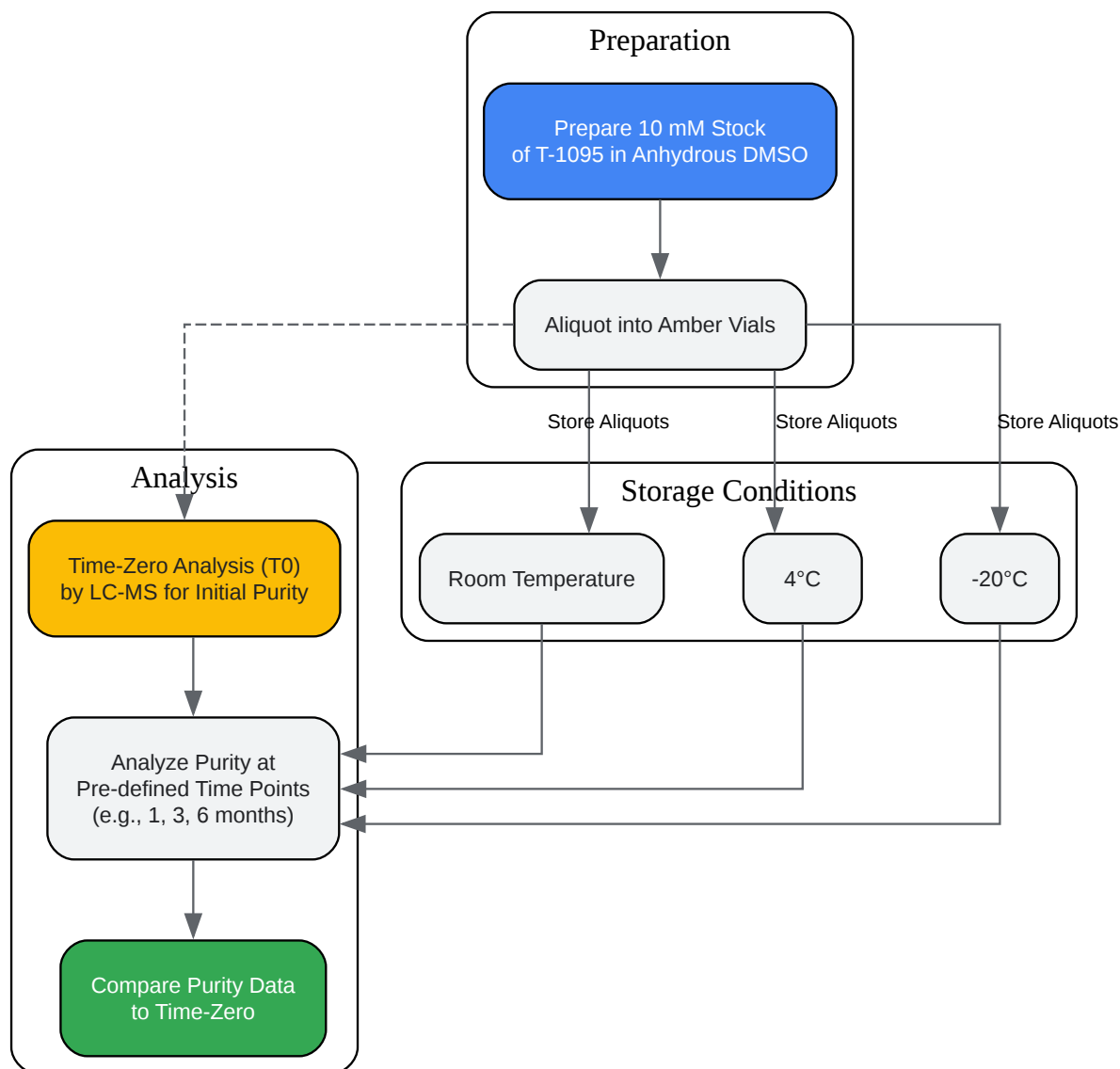
- Water Content: DMSO is very hygroscopic. The presence of water can lead to hydrolysis of susceptible compounds.[4][7]
- Freeze-Thaw Cycles: Repeated freezing and thawing can introduce moisture and may affect compound stability, although some studies have shown no significant loss for many compounds after multiple cycles.[4][7]
- Light Exposure: Photolabile compounds can degrade when exposed to light. Storing samples in amber vials is recommended.[1]
- Oxygen: The presence of oxygen can lead to oxidation of sensitive functional groups.[4][7]
- pH: DMSO is stable under neutral and alkaline conditions up to its boiling point, and also stable in acidic conditions up to 100°C.[8] However, the stability of the dissolved compound may be pH-sensitive.

Troubleshooting Guide

Issue: I am seeing unexpected or inconsistent results in my experiments with **T-1095**.

This could be an indication of compound degradation. Follow these troubleshooting steps to assess the stability of your **T-1095** stock solution.

Workflow for Assessing T-1095 Stability



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